

Application Notes and Protocols for Heck Coupling Reactions Involving (Pentyloxy)benzene Derivatives

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Compound of Interest

Compound Name: (Pentyloxy)benzene

Cat. No.: B1679550

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The Heck reaction, a cornerstone of modern organic synthesis, facilitates the palladium-catalyzed cross-coupling of unsaturated halides or triflates with alkenes to form substituted alkenes. This powerful carbon-carbon bond-forming reaction has seen extensive application in the synthesis of a wide array of complex molecules, including natural products, pharmaceuticals, and advanced materials. Derivatives of **(pentyloxy)benzene** are of particular interest in medicinal chemistry and materials science due to the lipophilic nature and potential for biological activity conferred by the pentyloxy group. The Heck coupling of these derivatives provides a versatile route to novel compounds with potential applications in drug discovery and development.

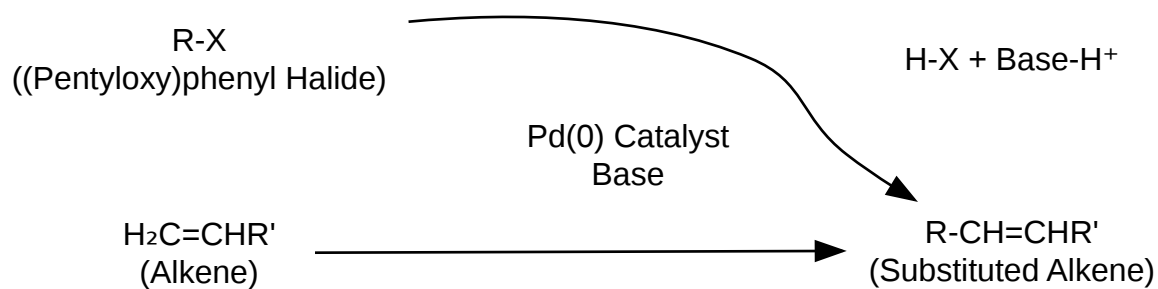
This document provides detailed application notes and experimental protocols for the Heck coupling reaction involving **(pentyloxy)benzene** derivatives, offering a valuable resource for researchers in organic synthesis and medicinal chemistry.

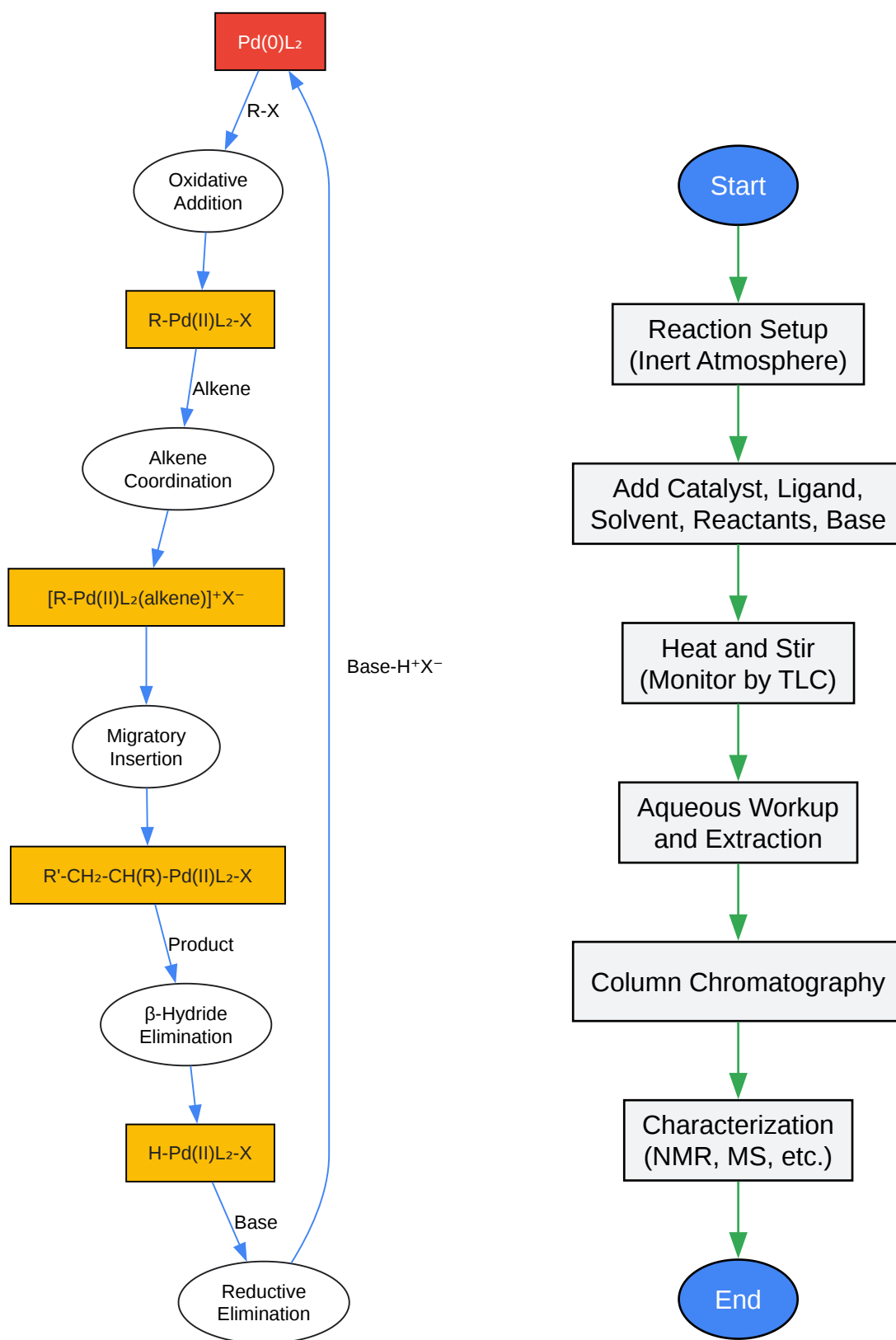
Applications in Drug Discovery and Organic Synthesis

The products of Heck coupling reactions with **(pentyloxy)benzene** derivatives serve as key intermediates in the synthesis of various biologically active molecules and functional materials. For instance, the resulting stilbene and cinnamate structures are prevalent in a variety of pharmacologically active compounds, including anti-cancer agents, anti-inflammatory drugs, and neuroprotective agents. The pentyloxy moiety can enhance the lipophilicity of a drug candidate, potentially improving its absorption, distribution, metabolism, and excretion (ADME) profile.

General Reaction Scheme

The general scheme for the Heck coupling of a (pentyloxy)phenyl halide with an alkene is depicted below:





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